

Determining the Molecular Weight of Isotretinoin-d5: A Technical Guide

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Compound of Interest

Compound Name: Isotretinoin-d5

Cat. No.: B1146186

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This guide provides a detailed analysis of the molecular weight of **Isotretinoin-d5**, a deuterated form of Isotretinoin. The information is intended for researchers, scientists, and professionals in the field of drug development who require precise data for analytical and developmental purposes.

Molecular Composition and Weight

Isotretinoin-d5 is a stable isotope-labeled version of Isotretinoin, where five hydrogen atoms have been replaced by deuterium. This labeling is often utilized in pharmacokinetic studies as an internal standard for mass spectrometry analysis.

Molecular Formula

The molecular formula for **Isotretinoin-d5** is $C_{20}H_{23}D_5O_2$ ^{[1][2][3][4][5]}. This formula indicates that each molecule is composed of:

- 20 Carbon (C) atoms
- 23 Hydrogen (H) atoms
- 5 Deuterium (D) atoms
- 2 Oxygen (O) atoms

Calculation of Molecular Weight

The molecular weight is calculated by summing the atomic weights of all atoms present in the molecule. The standard atomic weights of the constituent elements are pivotal for this calculation.

Experimental Protocols: Molecular Weight Calculation

Objective: To accurately determine the molecular weight of **Isotretinoin-d5** based on its molecular formula and the atomic weights of its constituent isotopes.

Methodology:

- Identify the Molecular Formula: The established molecular formula is $C_{20}H_{23}D_5O_2$.
- Obtain Standard Atomic Weights: The atomic weights for each element and isotope are sourced from established scientific data.
 - Carbon (C): ~ 12.011 amu[6][7][8]
 - Hydrogen (H): ~ 1.008 amu[9][10][11]
 - Deuterium (D): ~ 2.014 amu[12][13][14][15]
 - Oxygen (O): ~ 15.999 amu[16][17][18]
- Calculate Total Mass for Each Element: Multiply the count of each atom by its respective atomic weight.
 - Total Carbon Mass = $20 * 12.011$ amu
 - Total Hydrogen Mass = $23 * 1.008$ amu
 - Total Deuterium Mass = $5 * 2.014$ amu
 - Total Oxygen Mass = $2 * 15.999$ amu
- Summation: Sum the total masses of all elements to arrive at the final molecular weight.

The calculated molecular weight for **Isotretinoin-d5** is approximately 305.47 g/mol [1][2][3][4].

Data Presentation

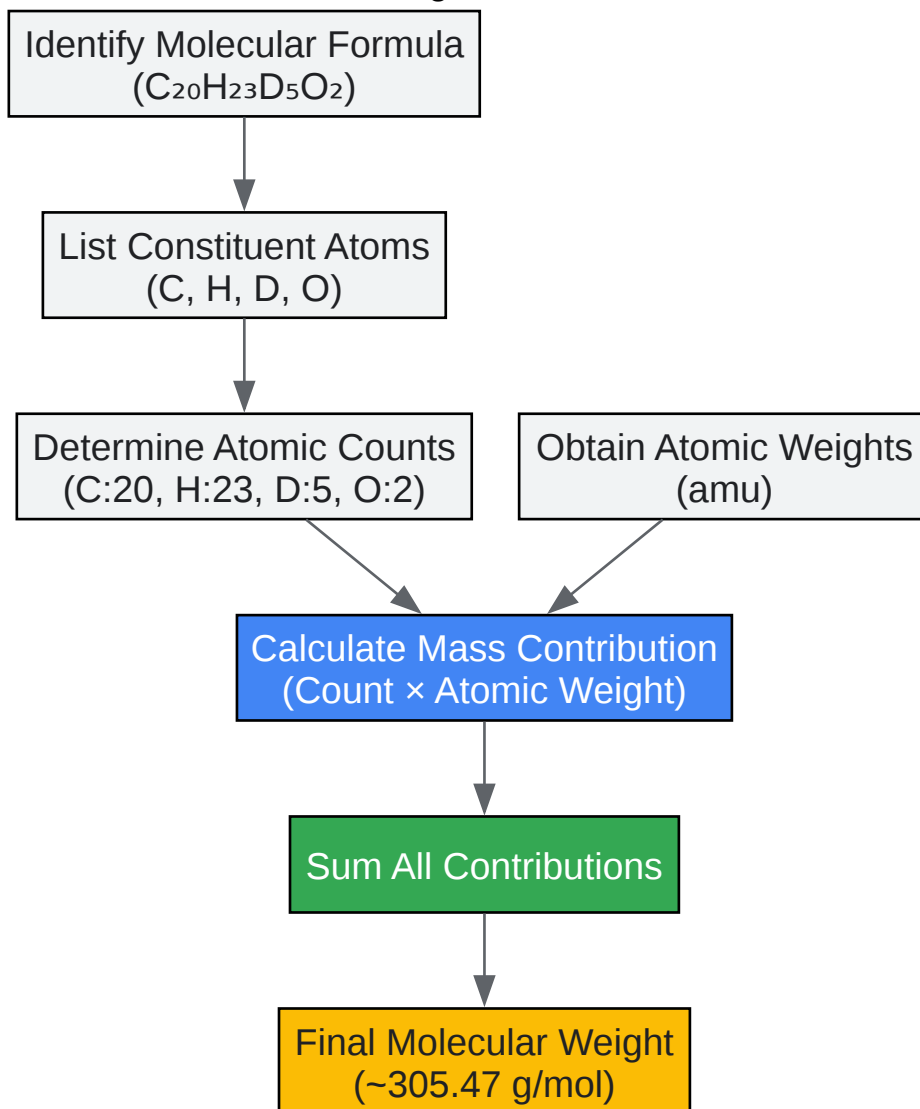
The quantitative data used in the molecular weight calculation is summarized in the table below for clarity and ease of comparison.

Element/Isotope	Symbol	Atomic Count	Atomic Weight (amu)	Total Contribution (amu)
Carbon	C	20	12.011	240.220
Hydrogen	H	23	1.008	23.184
Deuterium	D	5	2.014	10.070
Oxygen	O	2	15.999	31.998
Total	C ₂₀ H ₂₃ D ₅ O ₂	50	~305.472	

Visualization

The logical workflow for calculating the molecular weight of a deuterated compound is illustrated below. This process ensures each component is accounted for, leading to an accurate final value.

Workflow for Molecular Weight Calculation of Isotretinoin-d5



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Calculation workflow for **Isotretinoin-d5**.

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